Application Note: Disodium (ethoxyoxydophosphanyl)formate in Drug-Resistant Viral Strain Profiling

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Compound of Interest

Compound Name:	*Disodium (ethoxyoxydophosphanyl)formate*
CAS No.:	*55920-24-6*
Cat. No.:	*B1338750*

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Executive Summary

The emergence of viral strains resistant to nucleoside analogs (e.g., Acyclovir, Ganciclovir) and pyrophosphate analogs (e.g., Foscarnet) necessitates the exploration of structural derivatives that may bypass specific polymerase mutations. **Disodium (ethoxyoxydophosphanyl)formate**—the monoethyl ester of phosphonoformic acid—serves a dual role in this research:

- Structural Probe: As a steric analog of Foscarnet, it is used to map the plasticity of the pyrophosphate-binding pocket in mutant viral DNA polymerases (e.g., CMV UL54, HSV pol).
- Prodrug Intermediate: Its ester functionality alters membrane permeability, making it a candidate for studying intracellular delivery mechanisms distinct from the parent phosphonoformate.

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This guide outlines protocols for characterizing the antiviral activity, mechanism of action, and stability of this compound against drug-resistant Herpesviridae (HSV-1, HSV-2, HCMV).

Technical Background & Mechanism

Chemical Identity

- IUPAC Name: **Disodium (ethoxyoxydophosphanyl)formate**[1][2][3][4][5][6][7]
- Common Identity: Foscarnet EP Impurity B; Ethyl phosphonoformate disodium salt.[3]
- Molecular Formula: $C_3H_5Na_2O_5P$
- Mechanism Class: Pyrophosphate (PPi) Analog / Viral DNA Polymerase Inhibitor (putative).

Mechanism of Action (MOA)

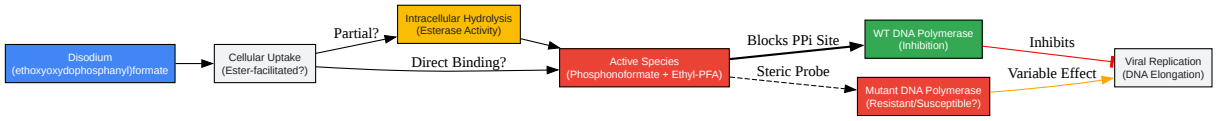
Unlike nucleoside analogs, phosphonoformate derivatives do not require phosphorylation by viral kinases (e.g., Thymidine Kinase). They bind directly to the pyrophosphate-binding site of the viral DNA polymerase, blocking the cleavage of pyrophosphate from dNTPs and halting DNA chain elongation.

Relevance to Resistance: Resistance to Foscarnet typically arises from point mutations in the polymerase catalytic domain (e.g., V715M, T700A in HCMV). **Disodium (ethoxyoxydophosphanyl)formate** introduces an ethyl group into the binding interface. This steric bulk allows researchers to test whether specific resistance mutations are strictly PPi-mimetic dependent or if they induce conformational changes that might paradoxically accommodate larger ligands.

Visualization: Molecular Interaction & Workflow

The following diagram illustrates the competitive inhibition pathway and the experimental workflow for profiling resistance.

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Caption: Figure 1. Putative mechanism of action and resistance profiling workflow. The ethyl ester may act as a prodrug or a direct inhibitor depending on intracellular esterase activity and polymerase mutation profile.

Experimental Protocols

Protocol A: Phenotypic Susceptibility Assay (Plaque Reduction)

Objective: Determine the EC_{50} of **Disodium (ethoxyoxydophosphanyl)formate** against Wild-Type (WT) and Foscarnet-Resistant (FOS-R) viral strains.

Materials:

- Cell Line: HFF (Human Foreskin Fibroblasts) or Vero cells.
- Viral Strains:
  - WT HSV-1 (e.g., KOS strain).
  - FOS-R HSV-1 (e.g., pol mutants).
- Compound: **Disodium (ethoxyoxydophosphanyl)formate** (High Purity >98% EP Impurity B Standard).
- Control: Foscarnet Sodium (Reference).[5][8]

Methodology:

- Seeding: Plate HFF cells in 24-well plates (1×10^5 cells/well) and incubate for 24h to reach confluence.
- Infection: Inoculate with virus at a Multiplicity of Infection (MOI) of 0.01 PFU/cell. Adsorb for 1h at 37°C.
- Treatment: Remove inoculum. Add overlay medium (MEM + 1% methylcellulose) containing serial dilutions of the test compound (Range: 0.1 µM – 1000 µM).
  - Note: Prepare fresh stock in water; avoid DMSO if possible as the salt is water-soluble.
- Incubation: Incubate for 48–72h (until plaques are visible in control wells).
- Fixation/Staining: Fix with 10% formalin and stain with 0.1% Crystal Violet.
- Quantification: Count plaques. Calculate EC_{50} using non-linear regression (4-parameter logistic model).

Data Interpretation:

- Resistance Factor (RF):

  .
- Insight: If the ethyl ester retains activity (low RF) against a strain highly resistant to Foscarnet, it suggests the ethyl group bypasses the specific steric clash caused by the mutation.

Protocol B: Cell-Free Viral DNA Polymerase Inhibition

Objective: Distinguish between prodrug activity and direct enzymatic inhibition.

Rationale: If the compound is active in cells (Protocol A) but inactive in this cell-free assay, it acts as a prodrug requiring intracellular hydrolysis.

Methodology:

- Enzyme Source: Recombinant HCMV DNA Polymerase (UL54) or HSV-1 DNA Polymerase (UL30).

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- Reaction Mix:
  - Template/Primer: Poly(dA)-oligo(dT) or activated calf thymus DNA.
  - Substrate: [^{3}H]-dTTP (or fluorescently labeled dNTPs).
  - Buffer: 50 mM Tris-HCl (pH 8.0), 4 mM $MgCl_2$, DTT.
- Inhibitor Addition: Add **Disodium (ethoxyoxydophosphanyl)formate** at varying concentrations (0.01 – 100 µM).
- Initiation: Start reaction with Enzyme. Incubate 30–60 min at 37°C.
- Termination: Stop reaction with cold 10% TCA (Trichloroacetic acid) to precipitate DNA.
- Detection: Filter precipitates and measure incorporated radioactivity via liquid scintillation counting.

Result Analysis:

- Direct Inhibitor: IC_{50} values in the micromolar range indicating direct binding.
- Prodrug: High IC_{50} (>100 µM) implies the ethyl group prevents binding to the PPi pocket, confirming the molecule must be hydrolyzed to Foscarnet to function.

Stability and Impurity Considerations

In high-concentration studies, the stability of **Disodium (ethoxyoxydophosphanyl)formate** is critical. As an ester, it is susceptible to hydrolysis.

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Parameter	Specification / Behavior
Aqueous Stability	Stable at pH 7.0 for 24h. Rapid hydrolysis at pH < 4.0 or > 9.0.
Metabolic Stability	Susceptible to plasma esterases; half-life should be determined in media containing FBS.
Storage	Store neat substance at +5°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

QC Protocol for Media: Before adding to cells, verify the integrity of the compound in the culture medium using HPLC-UV or Ion Chromatography (IC) to ensure the observed effect is not solely due to degradation into Foscarnet.

References

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- LGC Standards.**Disodium (ethoxyoxydophosphanyl)formate** Data Sheet.

Disclaimer: **Disodium (ethoxyoxydophosphanyl)formate** is classified as a research chemical and reference standard. It is not approved for therapeutic use in humans.[6][9]

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